

A Comparative Guide to Analytical Methods for Nitrosamine Impurity Determination in Enalapril

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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The presence of N-nitroso compounds in pharmaceutical products is a significant safety concern due to their potential carcinogenic effects. Regulatory bodies globally mandate stringent control of these impurities. This guide provides a comparative overview of an analytical method for the determination of N-nitrosamine impurities in enalapril, focusing on linearity and range. While specific methods for the direct analysis of **N-nitroso-enalapril** are not widely published, this document details a validated method for detecting common nitrosamine impurities, N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA), in enalapril maleate.

Comparison of Analytical Methodologies

The determination of nitrosamine impurities at trace levels requires highly sensitive and selective analytical methods. High-Performance Liquid Chromatography (HPLC) with Fluorescence Detection (FLD) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are two powerful techniques for this purpose.

Table 1: Comparison of HPLC-FLD and LC-MS/MS for Nitrosamine Analysis

Feature	HPLC with Fluorescence Detection (Post-Derivatization)	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Principle	Separation by HPLC followed by chemical derivatization to form a fluorescent product for detection.	Separation by LC followed by mass spectrometric detection, providing high selectivity and sensitivity based on mass-to-charge ratio.
Specificity	Good, but can be susceptible to interference from other compounds that react with the derivatizing agent.	Excellent, as it relies on the specific mass of the parent ion and its fragments.
Sensitivity	High, capable of reaching low ng/mL levels.	Very high, often considered the gold standard for trace-level quantification of nitrosamines.
Linearity	Excellent, with correlation coefficients (R^2) typically >0.99. [1]	Excellent, with correlation coefficients (R^2) typically >0.99.
Range	A defined linear range suitable for quantifying impurities at specified limits. [1]	Wide linear dynamic range.
Advantages	Cost-effective instrumentation compared to LC-MS/MS.	High specificity reduces the likelihood of false positives; can analyze a wide range of nitrosamines without derivatization.
Disadvantages	Requires a derivatization step which can add complexity and variability.	Higher initial instrument cost and more complex operation.

Experimental Data for Linearity and Range Determination

The following data is summarized from a validated HPLC-FLD method for the determination of NDMA and NDEA in enalapril maleate.[\[1\]](#)

Table 2: Linearity and Range for NDMA and NDEA in Enalapril Maleate by HPLC-FLD

Analyte	Linearity Range (in API)	Correlation Coefficient (R ²)	Limit of Quantification (LOQ) (in API)
N-nitrosodimethylamine (NDMA)	0.02 - 2.4 µg/g	0.9994	0.038 µg/g
N-nitrosodiethylamine (NDEA)	0.02 - 2.4 µg/g	0.9990	0.050 µg/g

API: Active Pharmaceutical Ingredient

Experimental Protocols

Determination of Linearity and Range for NDMA and NDEA in Enalapril Maleate

This protocol is based on the method described by Boczar et al. (2021).[\[1\]](#)

1. Preparation of Standard Solutions:

- Prepare individual stock solutions of NDMA and NDEA.
- Prepare a series of calibration curve standard solutions by diluting the stock solutions to concentrations ranging from 1 to 120 ng/mL. This concentration range in the solution corresponds to 0.02–2.4 µg/g of the nitrosamine in the enalapril maleate active pharmaceutical ingredient (API).[\[1\]](#)

2. Sample Preparation (including derivatization):

- The standards are subjected to an extraction, denitrosation, and derivatization procedure with fluorenylmethoxycarbonyl chloride (Fmoc-Cl).[\[1\]](#)

3. Chromatographic Conditions:

- **HPLC System:** A standard high-performance liquid chromatography system equipped with a fluorescence detector.
- **Column:** A suitable reversed-phase column for the separation of the derivatized amines.
- **Mobile Phase:** A suitable mixture of solvents to achieve separation.
- **Flow Rate:** A constant flow rate is maintained.
- **Injection Volume:** A fixed volume of the prepared standard solutions is injected.
- **Detection:** Fluorescence detection is used to monitor the eluting derivatized compounds.

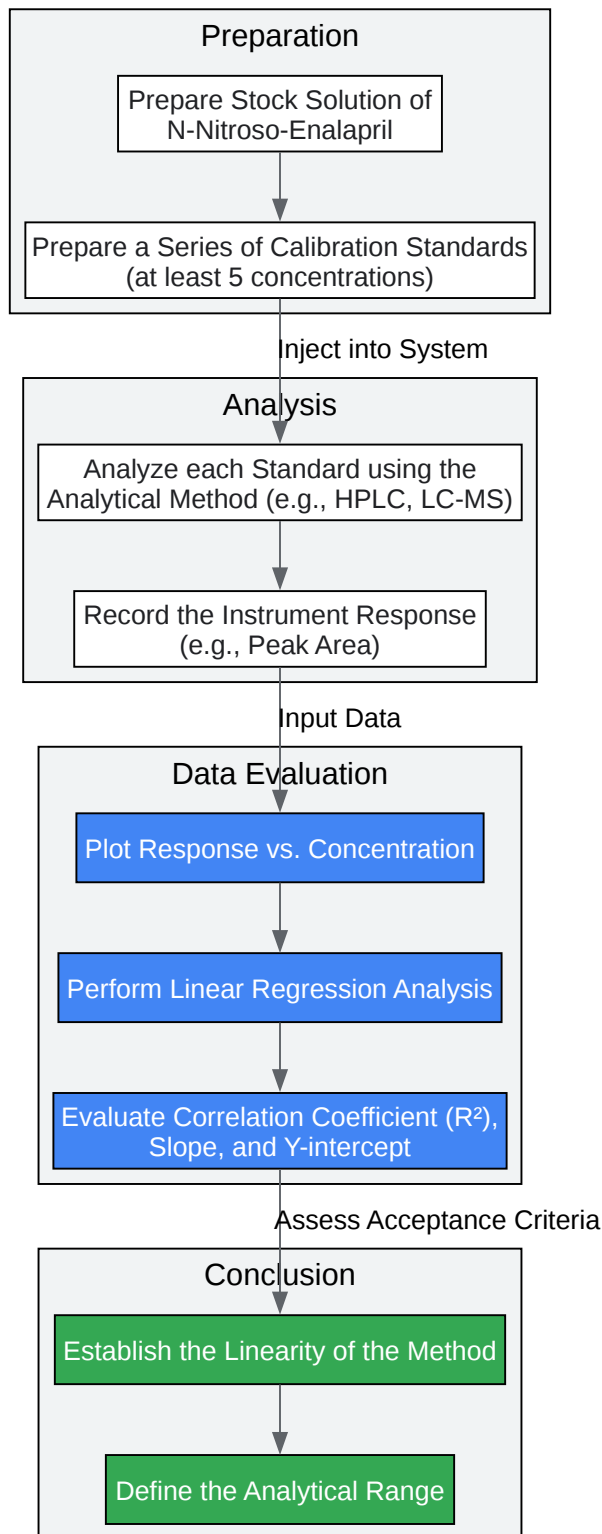
4. Data Analysis:

- For each standard solution, perform two independent extractions, and from each extraction, inject the sample three times into the HPLC system.^[1]
- Plot the average peak area of the derivatized nitrosamine against the corresponding concentration.
- Perform a linear regression analysis to determine the slope, intercept, and the correlation coefficient (R^2). An R^2 value close to 1.0 indicates a strong linear relationship.
- The range of the method is the interval between the lowest and highest concentrations of the standard solutions that exhibit a linear response.

Workflow for Linearity and Range Determination

The following diagram illustrates the general workflow for establishing the linearity and range of an analytical method for **N-nitroso-enalapril**, in accordance with regulatory guidelines.

Workflow for Linearity and Range Determination

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Caption: Experimental workflow for determining the linearity and range of an analytical method.

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References

- 1. Development and Validation of a Method for the Semi-Quantitative Determination of N-Nitrosamines in Active Pharmaceutical Ingredient Enalapril Maleate by Means of Derivatisation and Detection by HPLC with Fluorimetric Detector [mdpi.com]
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